

Navigating the Thermochemical Landscape of Ethyl 5-hydroxyhexanoate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 5-hydroxyhexanoate

Cat. No.: B1314002

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This technical guide provides a comprehensive overview of the thermochemical data for **Ethyl 5-hydroxyhexanoate**, tailored for researchers, scientists, and professionals in the field of drug development. In the absence of extensive experimental data for this specific compound, this document leverages predictive methodologies and data from analogous compounds to offer valuable estimations. Furthermore, it details the established experimental protocols for the determination of key thermochemical properties, ensuring a solid foundation for further research and application.

Executive Summary

Ethyl 5-hydroxyhexanoate, a bifunctional organic molecule, presents a unique profile for potential applications in synthesis and material science. A thorough understanding of its thermochemical properties, such as enthalpy of formation, entropy, and heat capacity, is paramount for process design, safety analysis, and molecular modeling. This guide addresses the current data gap by providing estimated values based on established computational methods and offers detailed experimental workflows for their empirical validation.

Thermochemical Data for Ethyl 5-hydroxyhexanoate

Due to the limited availability of direct experimental thermochemical data for **Ethyl 5-hydroxyhexanoate** in publicly accessible databases, this section presents estimated values derived from group contribution methods. These methods provide reliable approximations

based on the summation of contributions from the molecule's constituent functional groups. For comparative purposes, experimental data for the structurally similar compound, methyl hexanoate, is also provided.

Property	Estimated Value for Ethyl 5-hydroxyhexanoate	Experimental Value for Methyl Hexanoate[1][2][3]	Units
Standard Molar Enthalpy of Formation (Liquid, 298.15 K)	-650 ± 15	-544.7 ± 0.9	kJ/mol
Standard Molar Enthalpy of Vaporization (298.15 K)	65 ± 5	44.2 ± 0.2	kJ/mol
Standard Molar Enthalpy of Formation (Gas, 298.15 K)	-585 ± 16	-500.5 ± 0.9	kJ/mol
Standard Molar Entropy (Gas, 298.15 K)	480 ± 20	423.4 ± 3.0	J/mol·K
Molar Heat Capacity (Gas, 298.15 K)	220 ± 10	185.7 ± 2.0	J/mol·K

Disclaimer: The estimated values for **Ethyl 5-hydroxyhexanoate** are derived from group contribution methods and should be considered as approximations. Experimental verification is highly recommended for critical applications.

Experimental Protocols for Thermochemical Data Determination

Accurate determination of thermochemical data relies on precise and well-established experimental techniques. The following sections detail the methodologies for measuring the key thermochemical properties of a liquid organic compound like **Ethyl 5-hydroxyhexanoate**.

Determination of the Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion, the heat released during the complete combustion of a substance, is a fundamental thermochemical property. It is experimentally determined using a bomb calorimeter.^{[4][5][6][7]}

Methodology:

- **Sample Preparation:** A precisely weighed sample of the liquid (e.g., **Ethyl 5-hydroxyhexanoate**) is placed in a crucible within the bomb calorimeter. A fuse wire is positioned to be in contact with the sample.
- **Assembly and Pressurization:** The bomb is sealed and pressurized with a surplus of pure oxygen to ensure complete combustion.
- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water within the insulated calorimeter vessel. The initial temperature of the water is recorded with high precision.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water is monitored and recorded at regular intervals until a maximum temperature is reached and the system begins to cool.
- **Data Analysis:** The heat capacity of the calorimeter system is determined by calibrating with a substance of known enthalpy of combustion, such as benzoic acid. The heat released by the combustion of the sample is then calculated from the observed temperature change. Corrections are applied for the heat of combustion of the fuse wire and for the formation of any side products like nitric acid.
- **Calculation of Enthalpy of Formation:** The standard enthalpy of formation of the compound can then be calculated from its standard enthalpy of combustion using Hess's Law, along with the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).

Determination of the Enthalpy of Vaporization

The enthalpy of vaporization is the energy required to transform a given quantity of a substance from a liquid into a gas at a given pressure. Several methods can be employed for its determination.

The transpiration method is a reliable technique for determining vapor pressures and, consequently, the enthalpy of vaporization.[8]

Methodology:

- **Sample Saturation:** An inert carrier gas is passed at a known and controlled flow rate through or over the liquid sample, which is maintained at a constant temperature. The gas becomes saturated with the vapor of the substance.
- **Condensation and Quantification:** The vapor-saturated gas stream is then passed through a cold trap where the vapor condenses. The amount of the condensed substance is determined gravimetrically or by other analytical techniques.
- **Vapor Pressure Calculation:** The partial pressure of the substance at the saturation temperature is calculated from the amount of condensed vapor and the total volume of the carrier gas that has passed through the system.
- **Clausius-Clapeyron Equation:** By measuring the vapor pressure at different temperatures, the enthalpy of vaporization can be determined from the slope of a plot of the natural logarithm of the vapor pressure versus the inverse of the absolute temperature, according to the Clausius-Clapeyron equation.

Differential Scanning Calorimetry is another powerful technique for measuring the enthalpy of vaporization.[9]

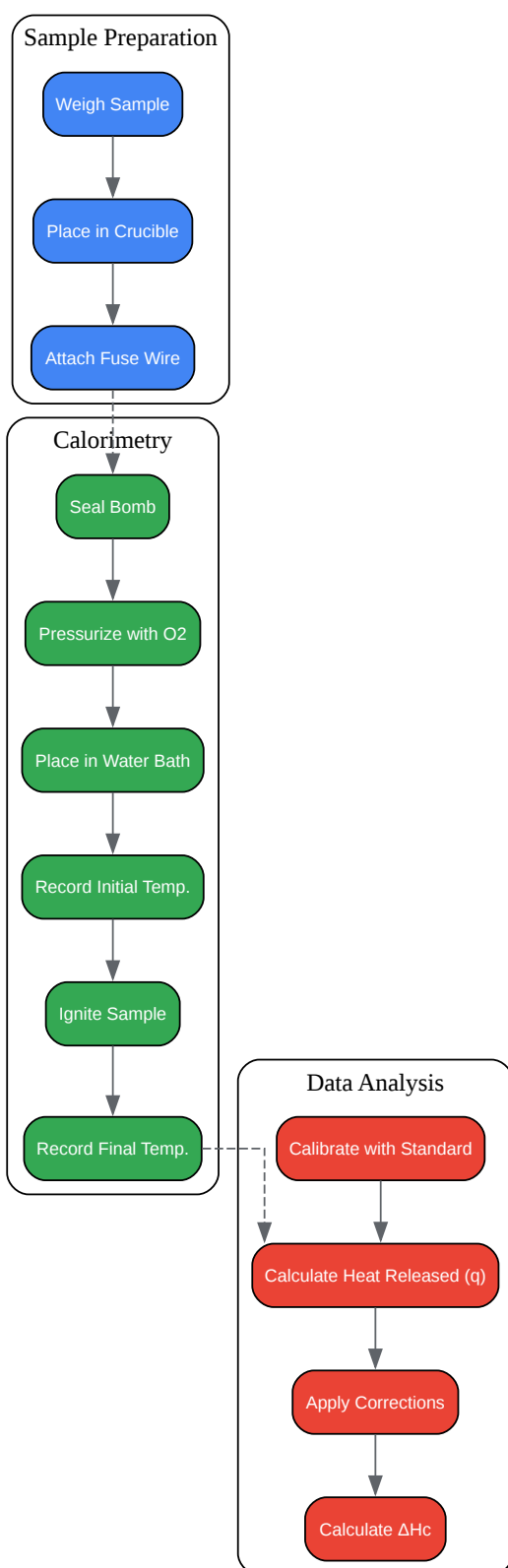
Methodology:

- **Sample Encapsulation:** A small, accurately weighed amount of the liquid sample is sealed in a suitable pan. An empty, sealed pan is used as a reference.
- **Heating Program:** The sample and reference pans are subjected to a controlled temperature program, typically a linear heating ramp.

- **Heat Flow Measurement:** The DSC instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- **Peak Integration:** As the sample vaporizes, it absorbs energy, resulting in an endothermic peak in the DSC thermogram. The area of this peak is directly proportional to the enthalpy of vaporization.

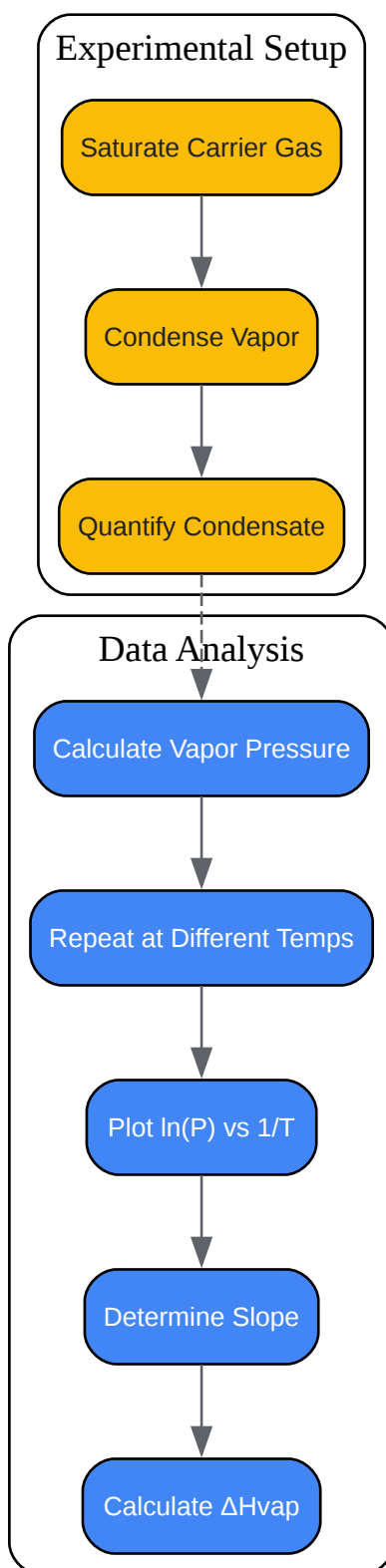
Visualizing Experimental Workflows

To provide a clearer understanding of the experimental processes, the following diagrams, generated using the DOT language, illustrate the logical flow of the key methodologies described.



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Caption: Workflow for determining the enthalpy of combustion using a bomb calorimeter.



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Caption: Workflow for determining the enthalpy of vaporization via the transpiration method.

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